

An In-depth Technical Guide to Thiogeraniol: Safety and Handling

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Compound of Interest

Compound Name: Thiogeraniol

Cat. No.: B3425138

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **thiogeraniol** ((2E)-3,7-dimethylocta-2,6-diene-1-thiol). It is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely. **Thiogeraniol**, an acyclic monoterpene and thiol, is utilized in the fragrance and flavor industries and is a subject of scientific research for its potential antioxidant and antimicrobial properties.^{[1][2][3]} Due to its chemical nature, understanding its physicochemical properties and associated hazards is critical for safe laboratory use.

Chemical and Physical Properties

Thiogeraniol is a yellow to orange liquid with a distinct floral aroma.^{[1][4]} Its properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ S	[2] [4] [5]
Molecular Weight	170.32 g/mol	[2] [4]
CAS Number	39067-80-6	[4] [5]
Appearance	Yellow to orange liquid	[1] [4]
Density	0.903 - 0.921 g/cm ³	[1] [4]
Boiling Point	58 °C @ 0.35 mmHg	[1]
Flash Point	52.78 °C (127.00 °F) TCC	[6] [7]
Refractive Index	1.503 - 1.513	[4]
Synonyms	Geranyl mercaptan, (2E)-3,7-dimethylocta-2,6-diene-1-thiol	[4]

Hazard Identification and GHS Classification

The classification of **thiogeraniol** varies across different suppliers and databases, indicating a need for careful handling regardless of the specific labeling. While some aggregated reports suggest it does not meet GHS hazard criteria, multiple sources classify it as hazardous.[\[4\]](#) A summary of the potential GHS classifications is provided below.

Hazard Class	GHS Code	Description	Source(s)
Flammable Liquids	H226	Flammable liquid and vapor	[4]
Skin Corrosion/Irritation	H315	Causes skin irritation	[8][9]
Skin Sensitization	H317	May cause an allergic skin reaction	[4][9]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage / Causes serious eye irritation	[8][9]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[4]
Hazardous to the Aquatic Environment (Acute)	H401 / H402	Toxic to aquatic life / Harmful to aquatic life	[8][9]

Note: Given the potential for skin irritation, sensitization, and eye damage, appropriate personal protective equipment should always be used. Its flammability requires precautions against ignition sources.

Toxicological Information

The toxicological profile of **thiogermaniol** has not been exhaustively investigated.[10] However, available data from safety data sheets and regulatory bodies provide key insights.

Endpoint	Observation	Source(s)
Acute Toxicity	No quantitative LD50 or LC50 data is readily available in the reviewed sources.	
Skin Irritation	Classified as a skin irritant (Category 2).	[8][9]
Eye Irritation	Classified as causing serious eye irritation (Category 2A) or serious eye damage (Category 1).	[8][9]
Respiratory Irritation	May cause respiratory irritation.	[4]
Sensitization	May cause an allergic skin reaction.	[4][9]
Regulatory Status (Flavoring)	Deemed to have "No safety concern at current levels of intake when used as a flavouring agent" by JECFA. This applies to ingestion of small amounts, not occupational exposure.	[11][12]

Some in-vitro studies suggest **thiogeraniol** may possess antioxidant and antimicrobial properties, though further research is required to confirm these effects in living organisms.[1][2] No information regarding specific signaling pathways affected by **thiogeraniol** exposure was identified in the reviewed literature.

Safe Handling and Storage Protocols

A systematic approach to handling and storage is essential to minimize risk.

- Work with **thiogeraniol** should be conducted in a well-ventilated area.

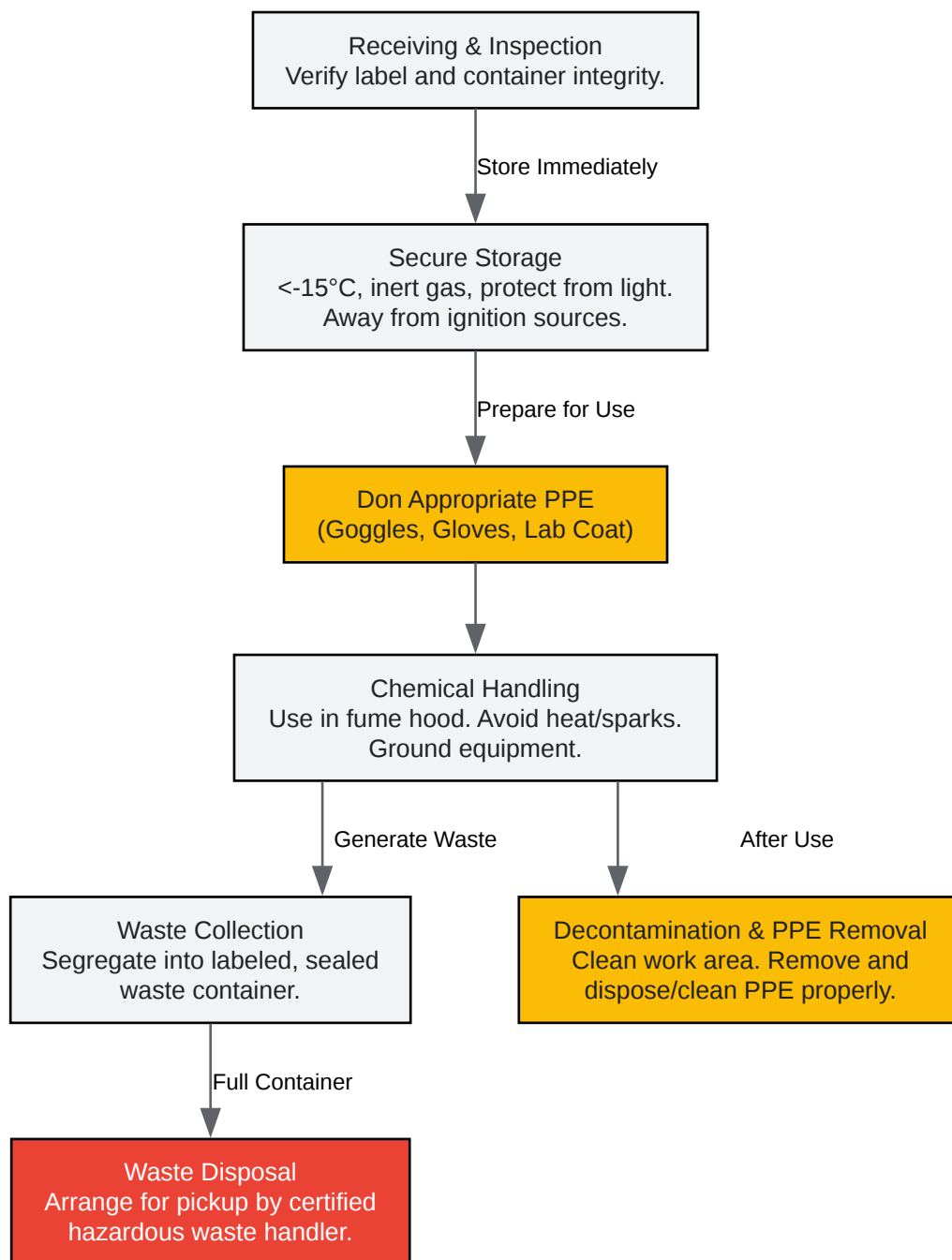
- Use of a chemical fume hood is recommended to minimize inhalation exposure, especially when heating the substance or when aerosols may be generated.

Proper PPE is mandatory to prevent skin and eye contact.

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible.	[6] [8]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Glove manufacturer's resistance guides should be consulted. A lab coat should be worn.	[6] [13]
Respiratory Protection	Not typically required with adequate engineering controls. If vapors are generated and ventilation is insufficient, a respirator with an appropriate filter (e.g., Type ABEK) must be used.	

- Avoid all contact with skin, eyes, and clothing.[\[10\]](#)
- Avoid inhalation of vapors or mists.[\[10\]](#)
- Keep away from heat, sparks, and open flames.[\[6\]](#)[\[8\]](#)
- Take precautionary measures against static discharge.[\[8\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[9\]](#)
- Store in a cool, dry, well-ventilated place.[\[8\]](#)

- A recommended storage temperature is below -15°C.[10]
- Keep container tightly closed to prevent leakage.[10]
- Store under an inert atmosphere (e.g., nitrogen) and protect from light.[10]
- Keep away from sources of ignition and incompatible materials like strong oxidizing agents.
[6][14]



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Caption: Workflow for the safe handling of **thiogeraniol** from receipt to disposal.

Emergency Procedures

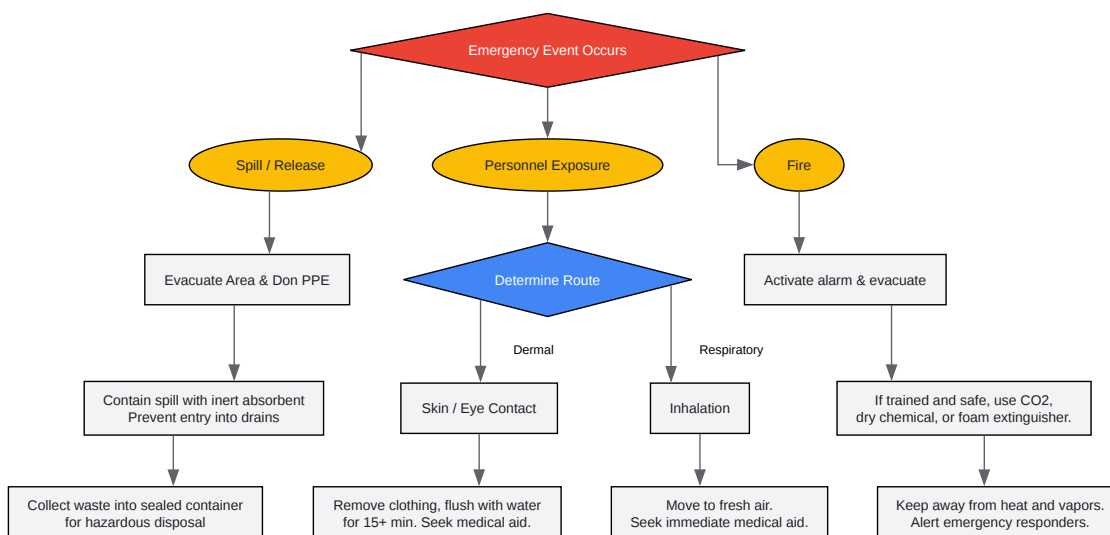
Rapid and correct response to an emergency is crucial.

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Remove the person to fresh air. Keep them warm and at rest. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.	[10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.	[10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate attention from an ophthalmologist.	[10]
Ingestion	Do NOT induce vomiting. If the person is conscious, wash out their mouth with water. Have the victim drink one or two glasses of water. Seek immediate medical attention.	[10][15]

- Suitable Extinguishing Media: Use foam, dry chemical, or carbon dioxide (CO₂).[9]
- Specific Hazards: The substance is combustible and its vapors can form explosive mixtures with air upon intense heating.[9] Vapors are heavier than air and may travel to an ignition

source. Hazardous combustion products include toxic gases such as carbon oxides and sulfur oxides.[9]

- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[10]
- Personal Precautions: Evacuate the area. Avoid contact with the spilled material and do not breathe vapors. Ensure adequate ventilation. Wear appropriate PPE as described in section 4.2.[10]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[10]
- Containment and Cleanup: Cover drains. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[15] Collect the material into a suitable, labeled, and sealed container for proper disposal.[10] Clean the affected area thoroughly.



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Caption: Decision tree for emergency aid response to **thiogeraniol** incidents.

Experimental Protocol Considerations

Detailed experimental protocols for the toxicological and safety testing of **thiogeraniol** are not available in the public domain sources reviewed. However, the data presented (e.g., flash point, irritation potential) are typically derived from standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD) for health effects or ASTM International for physical hazards.

- Skin Irritation: Assays such as the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method) are commonly used to assess skin irritation potential without the use of animals.
- Eye Irritation: Methods like the OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage) are standard.
- Flash Point: The Tag Closed Cup (TCC) method is a standard procedure for determining the flash point of flammable liquids, as indicated by the data source.^{[6][7]}

Researchers should always document the specific safety measures taken within their experimental protocols when working with **thiogeraniol**.

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